

Personal protective equipment for handling Ethyl 3-butenolate

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Compound of Interest

Compound Name: Ethyl 3-butenolate

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Essential Safety and Handling Guide for Ethyl 3-butenolate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 3-butenolate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant chemical management.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 3-butenolate** is presented below.

Property	Value
CAS Number	1617-18-1[1]
Molecular Formula	C6H10O2[1]
Molecular Weight	114.14 g/mol [1]
Appearance	Liquid[2][3]
Boiling Point	117.2°C to 119°C at 760 mmHg[1][4]
Flash Point	30.7°C to 31°C[1][2]
Density	0.904 g/cm³[1][2]
Vapor Pressure	17.6 mmHg at 25°C[1]
Storage Temperature	2-8°C, sealed in a dry place[3]

Hazard Identification and Safety Precautions

Ethyl 3-butenate is classified as a flammable liquid.[5][6] It is crucial to handle this chemical with appropriate safety measures to prevent accidents.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[5][6]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[5][6]
- P233: Keep container tightly closed.[5][6]
- P240: Ground and bond container and receiving equipment.[5][6]
- P241: Use explosion-proof electrical, ventilating, and lighting equipment.[5][6]
- P242: Use only non-sparking tools.[5][6]

- P243: Take precautionary measures against static discharge.[\[5\]](#)[\[6\]](#)
- P280: Wear protective gloves, eye protection, and face protection.[\[5\]](#)[\[6\]](#)
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[5\]](#)[\[6\]](#)
- P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[\[5\]](#)
- P403 + P235: Store in a well-ventilated place. Keep cool.[\[5\]](#)[\[6\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **Ethyl 3-butenolate** to minimize exposure risk.

PPE Type	Specification	Purpose
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield is recommended when a significant splash hazard exists.[7]	Protects against splashes and vapors that can cause eye irritation.[7]
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves for incidental contact).[7] For prolonged contact, consult the glove manufacturer's compatibility chart.	Prevents skin contact.[7] Always inspect gloves before use and change them immediately if contact with the chemical occurs.[7][8]
Body Protection	A standard laboratory coat.[4] An acid-resistant apron may be worn for additional protection when handling larger quantities.[8]	Protects skin and clothing from minor spills and splashes.[4]
Footwear	Closed-toe and closed-heel shoes.	Protects feet from spills and falling objects.
Respiratory Protection	Generally not required if work is performed in a well-ventilated area or a chemical fume hood.[7] If there is a risk of inhaling vapors or aerosols, an appropriate respirator should be used.[8]	Engineering controls are the primary method for controlling inhalation hazards.[7]

Operational and Disposal Plans

A systematic approach to handling and disposing of **Ethyl 3-butenolate** is essential for laboratory safety and environmental compliance.

I. Operational Plan: Safe Handling Procedures

A. Engineering Controls:

- Ventilation: All work with **Ethyl 3-butenolate** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.[\[7\]](#)
- Emergency Equipment: An operational and easily accessible eyewash station and safety shower must be available in the immediate work area.[\[7\]](#)

B. Standard Operating Procedure:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.[\[7\]](#)
 - Review the experimental protocol and identify potential hazards.
 - Locate the nearest eyewash station, safety shower, and fire extinguisher.[\[7\]](#)
- Handling:
 - Don the appropriate PPE as specified in the table above.[\[7\]](#)
 - Dispense the chemical carefully, avoiding the creation of aerosols.
 - Keep containers of **Ethyl 3-butenolate** closed when not in use.[\[5\]](#)[\[7\]](#)
 - Use compatible equipment and glassware.[\[7\]](#)
- Post-Handling:
 - Decontaminate the work surface with a suitable solvent and then wash with soap and water.
 - Remove PPE carefully to avoid cross-contamination.[\[7\]](#)
 - Wash hands thoroughly with soap and water after removing gloves.[\[7\]](#)

II. Disposal Plan: Waste Management

Proper disposal of **Ethyl 3-butenolate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.[\[8\]](#)

A. Waste Collection:

- All materials contaminated with **Ethyl 3-butenolate**, including disposable PPE, weighing papers, and contaminated labware, must be collected in a designated and clearly labeled hazardous waste container.[\[8\]](#)
- The container should be made of a material compatible with flammable organic liquids.

B. Waste Segregation and Storage:

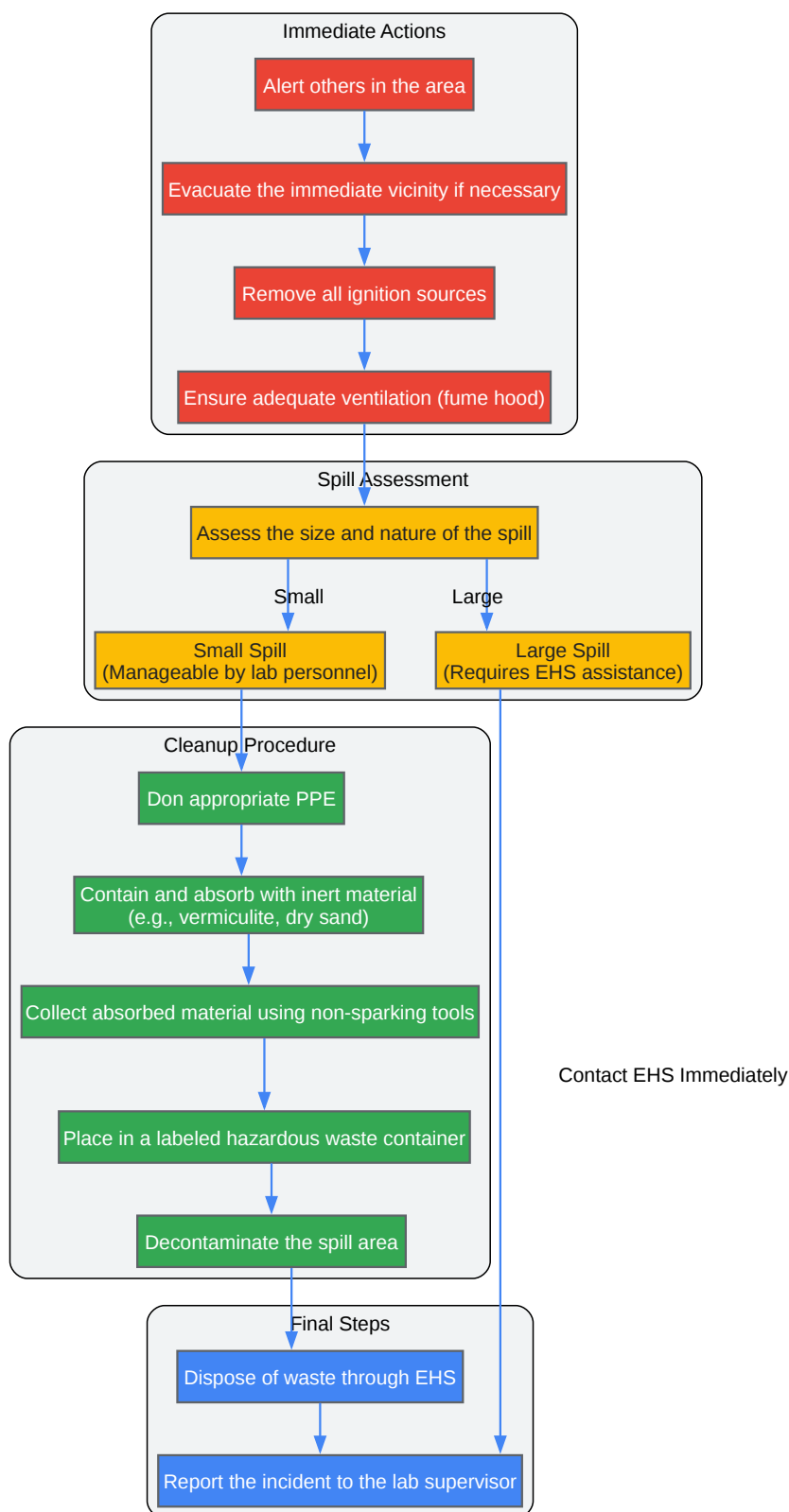
- Store the hazardous waste container in a designated, well-ventilated, and secure area.[\[8\]](#)
- Keep the container away from sources of ignition and incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[\[9\]](#)
- Ensure the container is kept tightly sealed except when adding waste.[\[9\]](#)

C. Waste Disposal:

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal contractor.[\[9\]](#)[\[10\]](#)
- Do not dispose of **Ethyl 3-butenolate** down the drain or in regular trash.[\[9\]](#)[\[10\]](#)

III. Emergency Spill Protocol

In the event of a spill, follow these procedures to ensure safety and proper cleanup.



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Caption: Workflow for responding to an **Ethyl 3-butenate** spill.

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